

DEA NONOate: Technical Specifications and Application Protocol

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Compound of Interest

Compound Name: DEA NONOate (Diethylamine
nonoate)

Cat. No.: B12351661

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Executive Summary

DEA NONOate (Diethylammonium (Z)-1-(N,N-diethylamino)diazene-1,1,2,2-tetrolate) is a rapid-release nitric oxide (NO) donor widely utilized in cardiovascular and pharmacological research. Unlike S-nitrosothiols, its NO release is strictly proton-catalyzed, following first-order kinetics purely dependent on pH and temperature, making it a predictable tool for transient NO stimulation.

This guide provides the validated physicochemical data, decomposition kinetics, and a self-verifying protocol for stock preparation to ensure experimental reproducibility.

Chemical Identity & Physicochemical Properties

The commercial formulation of DEA NONOate is a diethylammonium salt.^{[1][2]} Researchers often confuse the formula of the anion with the full salt structure. For precise stoichiometric calculations, the salt molecular weight must be used.

Property	Specification
Common Name	DEA NONOate, DEA/NO
IUPAC Name	Diethylammonium (Z)-1-(N,N-diethylamino)diazene-1-ium-1,2-diolate
CAS Number	372965-00-9
Molecular Formula	C ₈ H ₂₂ N ₄ O ₂ (Salt Form)
Formula Breakdown	Anion: [Et ₂ N–N(O)=NO] ⁻ (C ₄ H ₁₀ N ₃ O ₂ ⁻) Cation: Et ₂ NH ₂ ⁺ (C ₄ H ₁₂ N ⁺)
Molecular Weight	206.29 g/mol
Solubility	Water (>100 mg/mL), DMSO, Ethanol
Appearance	White to off-white crystalline solid
SMILES	CCN(CC)[O-].CCNCC

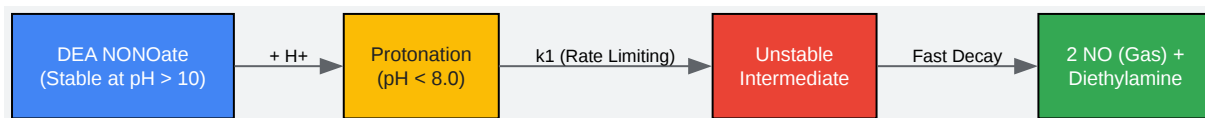
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Critical Note on Stoichiometry: While the theoretical yield is 2 moles of NO per mole of donor, empirical measurements often yield approximately 1.5 moles of NO per mole of DEA NONOate under physiological conditions (pH 7.4, 37°C) due to minor side reactions [1, 2].

Mechanistic Profile & Kinetics

DEA NONOate belongs to the class of diazeniumdiolates. Its stability is inversely proportional to acidity. In alkaline environments (pH > 10), the compound is stable. Upon introduction to a physiological buffer (pH 7.4), the amine nitrogen is protonated, triggering the collapse of the structure and the release of NO gas.

Decomposition Pathway



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Figure 1: Proton-catalyzed decomposition mechanism of DEA NONOate. Stability is maintained only in alkaline conditions.

Half-Life Specifications

The half-life (

) of DEA NONOate is significantly shorter than other NONOates like Spermine NONOate (

min) or DETA NONOate (

hrs).

Condition	Temperature	pH	Half-Life ()
Physiological	37°C	7.4	2 - 4 minutes
Benchtop	22-25°C	7.4	16 minutes
Acidic	Any	5.0	< 2 seconds (Instant)
Alkaline Stock	25°C	12.0	> 24 hours (Stable)

Experimental Protocol: Handling & Stock Preparation

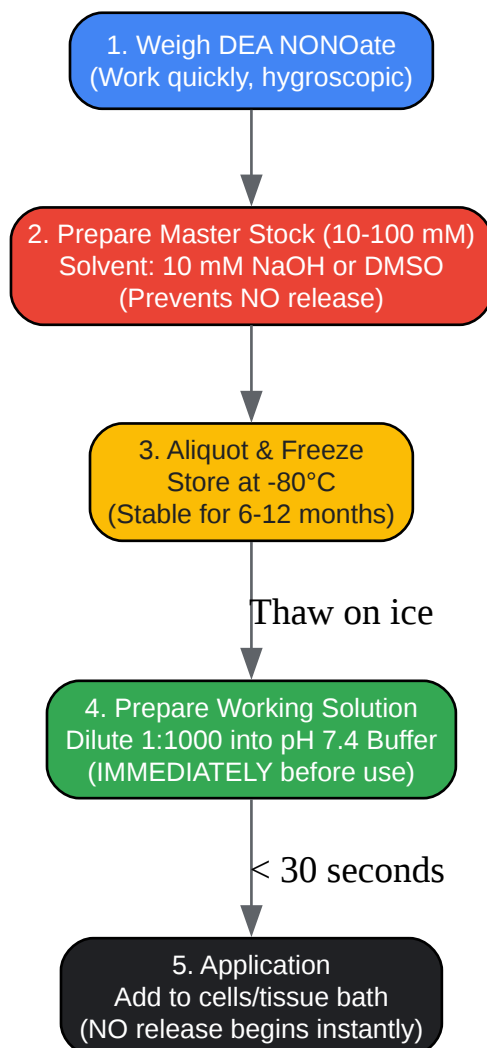
Warning: A common error is dissolving DEA NONOate directly in PBS or water for stock storage. This results in rapid degradation (50% loss in 16 mins at RT).

Reagents Required

- DEA NONOate (Solid, stored at -80°C).^{[1][3][4]}
- Solvent A (Preferred for aqueous): 10 mM NaOH (pH ~12).

- Solvent B (Preferred for organic): Anhydrous DMSO (Purged with N₂).
- Assay Buffer: PBS or Cell Culture Media (pH 7.4).

Step-by-Step Workflow



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Figure 2: Validated workflow for preserving DEA NONOate integrity prior to experimental application.

Calculation Example

To prepare 5 mL of a 10 mM Stock Solution:

- Target Mass:
- Dissolve 10.3 mg DEA NONOate in 5 mL of 10 mM NaOH.
- Validation: Check absorbance at 250 nm (). A significant drop in absorbance indicates decomposition.

Biological Applications & Troubleshooting

Primary Uses

- Cardiovascular Research: Inducing rapid vasodilation in isolated vessel rings (organ bath).
- Platelet Studies: Inhibition of aggregation via cGMP pathway activation.
- Ischemia-Reperfusion: Simulating NO bursts during reperfusion injury.

Troubleshooting Guide

Observation	Root Cause	Solution
No biological effect	Stock degraded	Dissolve in high pH (NaOH) or DMSO; do not use PBS for stock.
Cytotoxicity	Diethylamine accumulation	Include a "Decomposed DEA NONOate" control (stock left at pH 7.4 for 24h) to rule out amine toxicity.
Inconsistent results	Timing variance	Standardize the time between dilution and application (< 30s).

References

- Cayman Chemical. DEA NONOate Product Information & Technical Specifications. [\[1\]\[5\]](#)
[\[6\]Link](#)

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